

natural sources of thymoquinone beyond Nigella sativa

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Thymoquinone

CAS No.: 490-91-5

Cat. No.: S545309

[Get Quote](#)

Quantitative Data on Thymoquinone in Nigella sativa

The **thymoquinone** content in *N. sativa* is influenced by the extraction method and the plant's geographical origin.

Table 1: Thymoquinone Concentration by Extraction Method [1]

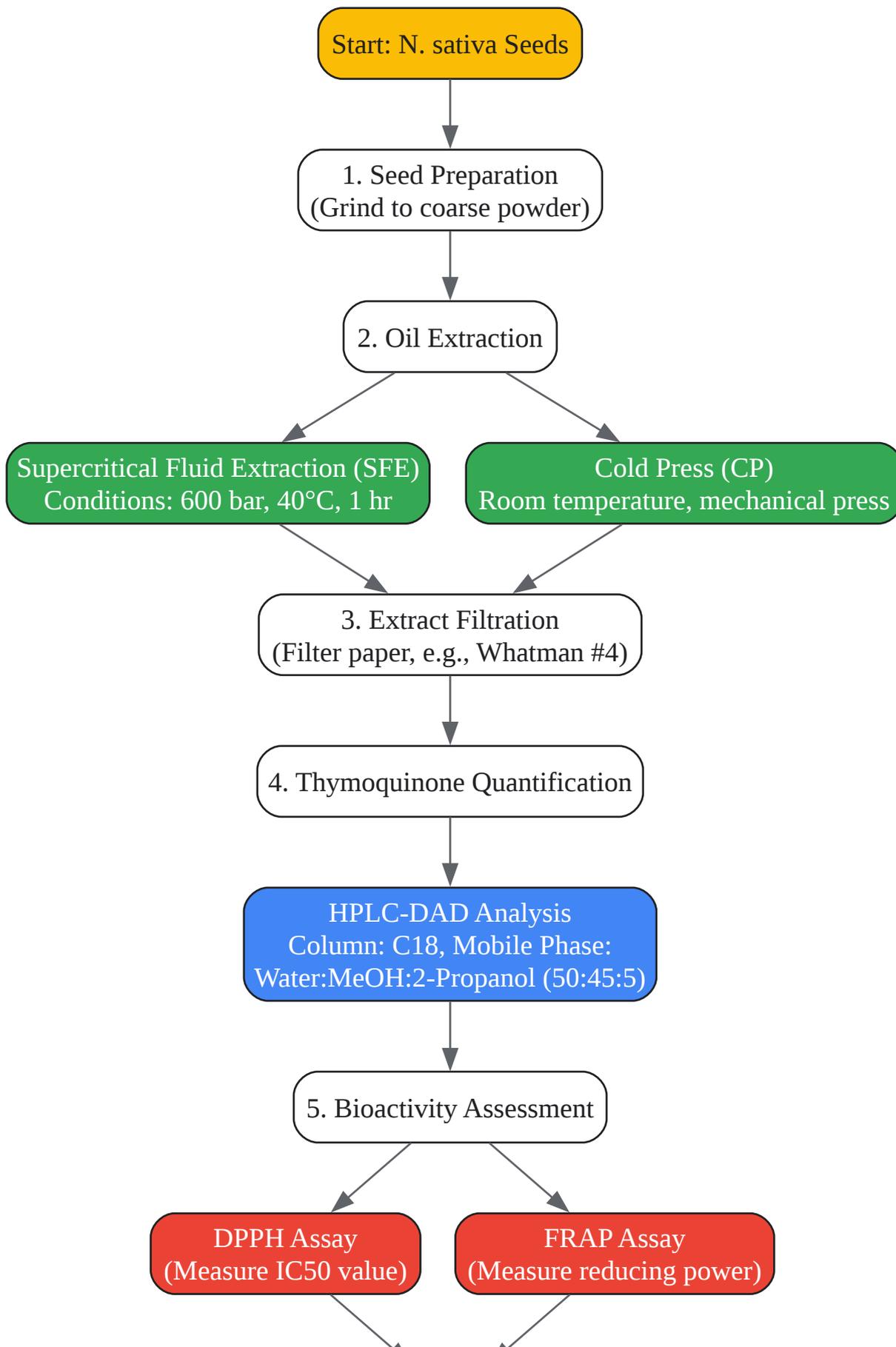
Extraction Method	Thymoquinone Concentration	Key Findings
Supercritical Fluid Extraction (SFE)	6.63 mg/mL	Higher yield, greater antioxidant activity (IC50 DPPH: 1.58 mg/mL), and higher total phenolic content (160.51 mg GAE/100 mL).
Cold Press (CP)	1.56 mg/mL	Lower yield and reduced bioactive compound concentration compared to SFE.

Table 2: Thymoquinone in Volatile Oils by Geographical Origin [2]

Geographical Origin	Thymoquinone in Volatile Oil	Other Major Volatile Compounds
Bangladesh	29.77%	p-cymene (36.35%), α -thujene (12.40%)
India	10.27%	p-cymene (41.80%), α -thujene (13.93%)

Detailed Experimental Protocol for Thymoquinone Analysis

The following workflow outlines a methodology for the extraction, quantification, and bioactivity assessment of **thymoquinone** from *N. sativa* seeds, based on published research [1].





End: Data Analysis

Click to download full resolution via product page

*Experimental workflow for **thymoquinone** extraction and analysis.*

1. Seed Preparation:

- Source authenticated *Nigella sativa* seeds.
- Grind the seeds to a coarse powder using a stainless-steel grinder to increase surface area for extraction [1].

2. Oil Extraction (Comparative Methods):

- **Supercritical Fluid Extraction (SFE):** Use commercial SFE apparatus. Load crushed seeds into the extractor. Conduct extractions at **600 bar pressure and 40°C for 1 hour**. Use liquid CO₂ at a flow rate of approximately 150 L/hour [1].
- **Cold Press (CP):** Press the seeds at **room temperature (25°C)** using a mechanical press. Allow the resulting oil to separate from fibers overnight, then proceed to filtration [1].

3. Extract Filtration:

- Filter the obtained crude oil from both methods using filter paper (e.g., Whatman #4) and a glass funnel to remove particulate matter [1].

4. Thymoquinone Quantification (HPLC-DAD):

- **Apparatus:** Agilent 1200 HPLC system with a DAD detector [1].
- **Column:** Prevail C18 column (250 x 4.6 mm ID, 5 µm particle size) [1].
- **Mobile Phase:** Water : Methanol : 2-Propanol (50 : 45 : 5 % v/v). Filter through a 0.45 µm membrane and degas prior to use [1].
- **Flow Rate:** 1.5 mL/min [1].
- **Detection:** 254 nm [1].
- **Injection Volume:** 20 µL [1].
- **Identification & Quantification:** Confirm **thymoquinone** by comparing its retention time with an authentic standard (≥99.9% purity). Construct a standard linear calibration curve for quantitative calculations [1].

5. Bioactivity Assessment (Antioxidant Assays):

- **DPPH Radical Scavenging Activity:**

- Prepare a fresh DPPH solution (2.5 mg in 100 mL methanol).
- Mix 0.25 mL of oil with 1.75 mL of DPPH solution.
- Incubate in the dark at 25°C for 30 minutes.
- Measure absorbance at 515 nm.
- Calculate % inhibition and determine the **IC50 value** (concentration required for 50% scavenging) [1].
- **FRAP (Ferric Reducing Antioxidant Power) Assay:**
 - Follow the methodology described by Halboub et al. [1].
 - Results are expressed in mmol/100 mL [1].

Research Implications and Future Directions

The strong evidence for **thymoquinone's** bioactivity underscores its potential in drug development. Future research should focus on:

- **Source Exploration:** Systematically screening related species within the Ranunculaceae family or other plant families for **thymoquinone** or analogous bioactive quinones.
- **Bioavailability Enhancement:** Developing advanced delivery systems (e.g., nanoformulations, encapsulation) to overcome **thymoquinone's** limitations in water solubility and skin penetration [3] [4].
- **Clinical Translation:** Moving beyond *in silico* and *in vitro* studies to conduct rigorous preclinical and clinical trials to validate efficacy, determine optimal dosing, and confirm safety profiles [5] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. The Effects of Different Extraction Methods on Antioxidant ... [pmc.ncbi.nlm.nih.gov]
2. Volatile compounds of black cumin (*Nigella sativa* L. ... [sciencedirect.com]
3. How Thymoquinone from *Nigella sativa* Accelerates ... [mdpi.com]
4. A Narrative Review on Various Oil Extraction Methods ... [pmc.ncbi.nlm.nih.gov]

5. Exploring Nigella Sativa's medicinal capacity against skin ... [nature.com]

To cite this document: Smolecule. [natural sources of thymoquinone beyond Nigella sativa].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545309#natural-sources-of-thymoquinone-beyond-nigella-sativa>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com